

Navigating the Aqueous Solubility of L-Alanine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: N-(3-Sulfopropyl)-L-alanine

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Disclaimer: Initial searches for "N-(3-Sulfopropyl)-L-alanine" did not yield any publicly available data regarding its solubility in aqueous solutions. Consequently, this guide provides a comprehensive overview of the aqueous solubility of the structurally related and extensively studied amino acid, L-Alanine. The experimental protocols and data presented herein pertain exclusively to L-Alanine and should be considered as a reference for general amino acid solubility studies.

This technical guide is designed for researchers, scientists, and professionals in drug development, offering an in-depth exploration of the aqueous solubility of L-Alanine. The document summarizes key quantitative data, details experimental methodologies, and provides a visual representation of a typical solubility determination workflow.

Quantitative Solubility Data of L-Alanine

The solubility of L-Alanine in aqueous solutions is influenced by several factors, including temperature, pH, and the presence of co-solvents or salts. The following tables summarize the available quantitative data to facilitate comparison.

Solubility of L-Alanine in Water at Various Temperatures

The solubility of L-Alanine in pure water generally increases with temperature.



Temperature (°C)	Temperature (K)	Molar Solubility (mol/kg)	Solubility (g/100g H₂O)
20	293.15	-	15.8
25	298.15	1.867	16.65
30	303.15	-	17.5
40	313.15	-	19.4
50	323.15	2.443	21.6
60	333.15	-	24.0

Note: Data compiled from various sources. Minor discrepancies may exist between different experimental datasets.

Effect of pH on L-Alanine Solubility

The solubility of L-Alanine exhibits a U-shaped dependence on pH, with minimum solubility at its isoelectric point (pI \approx 6.0). The solubility increases in both acidic and alkaline conditions due to the formation of the more soluble cationic and anionic forms of the amino acid, respectively. One study found that the solubility of L-alanine did not significantly depend on pH within the considered range of 3 to 9 in the absence of ionic liquids[1][2]. However, in general, the variation of pH in pure aqueous solvent systems can produce an isoelectric band of invariant solubility with a distinct increase in solubility above and below this band[3].

рН	Qualitative Solubility Change
< 6.0	Increasing
≈ 6.0 (pl)	Minimum
> 6.0	Increasing

Solubility of L-Alanine in Aqueous Salt Solutions

The presence of salts can either increase ("salting-in") or decrease ("salting-out") the solubility of amino acids. The tables below show the effect of sodium chloride (NaCl) and potassium



chloride (KCl) on the solubility of D,L-Alanine at different temperatures.

Table 1.3.1: Solubility of D,L-Alanine in Aqueous NaCl Solutions (mol/kg)[4]

Molality of NaCl (mol/kg)	288.15 K	293.15 K	298.15 K	303.15 K	308.15 K
0.5	1.635	1.730	1.828	1.930	2.035
1.0	1.588	1.680	1.775	1.875	1.978
1.5	1.543	1.633	1.726	1.823	1.923
2.0	1.500	1.588	1.679	1.774	1.872
2.5	1.458	1.544	1.633	1.726	1.822

Table 1.3.2: Solubility of D,L-Alanine in Aqueous KCl Solutions (mol/kg)[4]

Molality of KCI (mol/kg)	288.15 K	293.15 K	298.15 K	303.15 K	308.15 K
0.5	1.711	1.810	1.912	2.018	2.127
1.0	1.690	1.788	1.889	1.994	2.102
1.5	1.669	1.766	1.866	1.970	2.077
2.0	1.649	1.745	1.844	1.947	2.053
2.5	1.630	1.725	1.823	1.925	2.030

Solubility of L-Alanine in Aqueous Organic Solvent Mixtures

The addition of organic solvents to aqueous solutions generally decreases the solubility of L-Alanine.



Table 1.4.1: Solubility of L-Alanine in Water + Ethanol Mixtures at 298.15 K (Mole Fraction)

Mole Fraction Ethanol	Solubility of L-Alanine (Mole Fraction)
0.0	0.033
0.1	0.018
0.2	0.009
0.3	0.005
0.4	0.003

Note: This data is indicative and compiled from graphical representations in the literature.

Experimental Protocols for Solubility Determination

Several methods are employed to determine the solubility of amino acids. The choice of method often depends on the concentration of the solute and the presence of other substances in the solution.

Gravimetric Method

The gravimetric method is a classical and straightforward technique for determining solubility, particularly at higher concentrations.

Protocol:

- Saturation: An excess amount of L-Alanine is added to a known volume of the aqueous solvent in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period to
 ensure equilibrium is reached. This can be confirmed by measuring the concentration at
 different time points until it becomes constant.
- Separation: The saturated solution is carefully filtered to remove the undissolved solid.



- Evaporation: A known volume or weight of the clear supernatant is transferred to a preweighed container.
- Drying: The solvent is evaporated, and the remaining solid residue is dried to a constant weight in an oven at an appropriate temperature.
- Calculation: The solubility is calculated from the mass of the dried L-Alanine and the volume or mass of the solvent used.

UV-Visible Spectroscopy

This method is suitable for determining the concentration of solutes that absorb ultraviolet or visible light. For amino acids that lack a strong chromophore, derivatization may be necessary.

Protocol:

- Standard Curve: A series of standard solutions of L-Alanine with known concentrations are prepared.
- Derivatization (if necessary): A derivatizing agent (e.g., ninhydrin) is added to the standard solutions and the unknown sample to produce a colored product.
- Absorbance Measurement: The absorbance of the standard solutions and the sample is measured at the wavelength of maximum absorbance (λmax) using a UV-Visible spectrophotometer.
- Concentration Determination: The concentration of L-Alanine in the saturated solution is determined by comparing its absorbance to the standard curve.

Ultra-Performance Liquid Chromatography (UPLC)

UPLC is a highly sensitive and specific method for determining the concentration of amino acids, especially in complex mixtures or at low concentrations.

Protocol:

• Sample Preparation: A saturated solution of L-Alanine is prepared and filtered as described in the gravimetric method. The filtrate is then appropriately diluted.

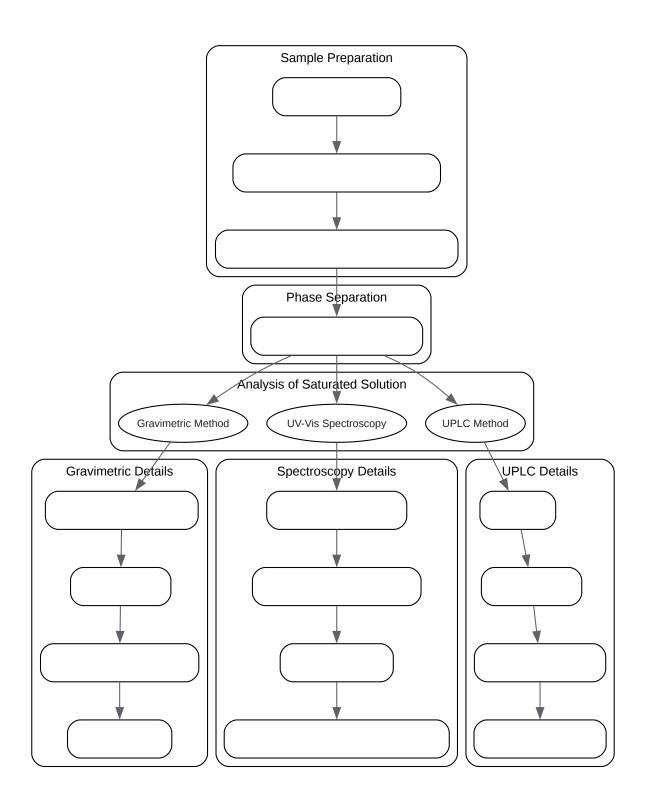


- Derivatization: The diluted sample and standard solutions are derivatized to enhance their detection by UV or fluorescence detectors.
- Chromatographic Separation: The derivatized samples are injected into a UPLC system equipped with a suitable column (e.g., a reversed-phase C18 column). The amino acid derivative is separated from other components in the sample.
- Detection: The concentration of the L-Alanine derivative is quantified using a detector (e.g.,
 UV or fluorescence) by comparing the peak area to that of external standards.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the solubility of an amino acid in an aqueous solution.





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A generalized workflow for determining the solubility of L-Alanine.



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